

Metazachlor ESA: An In-depth Technical Guide to its Environmental Risk Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *metazachlor ESA*

Cat. No.: *B6595042*

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Introduction

Metazachlor is a pre-emergence herbicide widely used for the control of annual grasses and broad-leaved weeds in a variety of crops. Following its application, metazachlor degrades in the environment to form several metabolites, including metazachlor ethanesulfonic acid (ESA). This metabolite has garnered significant attention from the scientific and regulatory communities due to its higher persistence and mobility in soil and water compared to the parent compound.^{[1][2]} The potential for **metazachlor ESA** to contaminate groundwater and surface water, coupled with a lack of comprehensive toxicological data, necessitates a thorough environmental risk assessment.^[1]

This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental risk assessment of **metazachlor ESA**. It is designed to serve as a resource for researchers, scientists, and professionals involved in environmental science, ecotoxicology, and pesticide regulation. The guide summarizes available quantitative data, outlines relevant experimental protocols, and visualizes key pathways and workflows to facilitate a deeper understanding of the environmental behavior and potential risks associated with this significant herbicide metabolite.

Environmental Fate and Transport

The environmental fate of a pesticide metabolite is a critical component of its risk assessment, determining its concentration and persistence in various environmental compartments.

Metazachlor ESA exhibits distinct environmental behavior compared to its parent compound, metazachlor.

Degradation

Metazachlor is known to degrade in the soil, with a half-life that can vary depending on environmental conditions such as soil type, temperature, and sunlight.^[3] Studies have reported metazachlor half-lives in soil ranging from a few days to several weeks.^[3] One of the major degradation pathways of metazachlor leads to the formation of **metazachlor ESA** and metazachlor oxanilic acid (OA).^[1]

Metazachlor ESA is significantly more persistent in the environment than metazachlor.^[1] This increased persistence raises concerns about its potential to accumulate in soil and water over time.

Table 1: Environmental Fate Data for Metazachlor and **Metazachlor ESA**

Parameter	Metazachlor	Metazachlor ESA	Data Gaps
Soil Half-life (DT ₅₀)	3 to 77 days ^[4]	Estimated at 60 days ^[4]	Specific DT ₅₀ values for metazachlor ESA in various soil types and conditions are limited.
Soil Sorption Coefficient (Koc)	53.8 - 220 L/kg ^[5]	Data not available	A definitive Koc value for metazachlor ESA is a critical data gap for accurately modeling its leaching potential.
Water Solubility	242 mg/L at 25°C ^[6]	Higher than metazachlor ^{[1][2]}	Precise water solubility data for metazachlor ESA is needed for more accurate environmental modeling.
Hydrolysis Half-life	Data not available	Data not available	The role of hydrolysis in the degradation of metazachlor ESA is not well characterized.
Photolysis Half-life	Data not available	Data not available	The potential for photodegradation of metazachlor ESA in water and on soil surfaces requires investigation.

Mobility and Leaching

Due to its higher water solubility and lower sorption to soil particles compared to the parent compound, **metazachlor ESA** has a high potential for leaching into groundwater.^{[1][2]}

Numerous monitoring studies have detected **metazachlor ESA** in groundwater and surface water, often at higher concentrations and with greater frequency than metazachlor itself.[\[1\]](#)[\[2\]](#)[\[7\]](#) This highlights the importance of considering metabolites in water quality monitoring programs.

Ecotoxicological Profile

The assessment of ecotoxicological effects on non-target organisms is a cornerstone of environmental risk assessment. While a substantial body of data exists for the parent compound, metazachlor, specific ecotoxicity data for **metazachlor ESA** is sparse. The risk assessment often relies on data from the parent compound or related ESA metabolites, which introduces uncertainty.

Aquatic Ecotoxicity

Metazachlor has been shown to be toxic to aquatic organisms, particularly algae and aquatic plants.[\[8\]](#)[\[9\]](#) The primary mode of action for metazachlor is the inhibition of very long-chain fatty acid synthesis, which is crucial for cell division and growth in plants.[\[9\]](#)

Table 2: Aquatic Ecotoxicity Data for Metazachlor and its Metabolites

Organism	Endpoint	Metazachlor	Metazachlor OA	Metazachlor ESA	Data Gaps
Fish (e.g., Rainbow Trout, Bluegill Sunfish)	96-hour LC ₅₀	4.0 - 15.0 mg/L ^[8]	Data not available	Data not available	Acute and chronic toxicity data for metazachlor ESA on various fish species are urgently needed.
Aquatic Invertebrates (e.g., Daphnia magna)	48-hour EC ₅₀	22.3 mg/L ^[8]	Data not available	Data not available	Acute and chronic toxicity data for metazachlor ESA on a range of aquatic invertebrates are lacking.
Algae (e.g., Pseudokirchneriella subcapitata)	72-hour EC ₅₀	0.031 mg/L ^[8]	Data not available	Data not available	While algae are sensitive to metazachlor, specific data for metazachlor ESA is a significant gap.
Aquatic Plants (e.g., Lemna minor)	7-day EC ₅₀	2.9 µg/L ^[10]	Data not available	Data not available	The effects of metazachlor ESA on

aquatic
macrophytes
are unknown.

Terrestrial Ecotoxicity

The potential effects of **metazachlor ESA** on soil-dwelling organisms are also a key consideration.

Table 3: Terrestrial Ecotoxicity Data for Metazachlor and **Metazachlor ESA**

Organism	Endpoint	Metazachlor	Metazachlor ESA	Data Gaps
Earthworms (e.g., <i>Eisenia fetida</i>)	14-day LC ₅₀	>100 mg/kg soil[11]	Data not available	The toxicity of metazachlor ESA to earthworms and other soil macroorganisms is unknown.
Soil Microorganisms	Respiration/Nitrification Inhibition	Effects observed at high concentrations[5]	Data not available	The impact of metazachlor ESA on soil microbial communities and their functions requires investigation.

Endocrine Disruption Potential

The potential for pesticides and their metabolites to interfere with the endocrine systems of wildlife and humans is a growing area of concern.[12][13][14] The US Environmental Protection Agency (EPA) and other regulatory bodies have established screening programs to evaluate the endocrine-disrupting potential of chemicals.[12][13][14]

Currently, there is a significant lack of publicly available data on the endocrine-disrupting properties of **metazachlor ESA**. Standardized in vitro and in vivo assays are needed to assess its potential to interact with estrogen, androgen, and thyroid hormone pathways.

Table 4: Endocrine Disruption Potential of **Metazachlor ESA** - Data Gaps

Assay	Endpoint	Metazachlor ESA Status
Estrogen Receptor Binding/Transcriptional Activation Assay	Agonist/Antagonist Activity	Data not available
Androgen Receptor Binding/Transcriptional Activation Assay	Agonist/Antagonist Activity	Data not available
Steroidogenesis Assay (e.g., H295R)	Alterations in Hormone Production	Data not available
Thyroid Hormone Disruption Assays	Interference with Thyroid Hormone Synthesis/Signaling	Data not available

Experimental Protocols

Standardized and validated experimental protocols are essential for generating reliable data for environmental risk assessment. The following sections outline the methodologies for key experiments cited or recommended for evaluating the environmental risk of **metazachlor ESA**.

Environmental Fate Studies

- Soil Degradation (OECD 307): This guideline describes laboratory methods to determine the rate of aerobic and anaerobic transformation of chemicals in soil. The study involves incubating radiolabeled **metazachlor ESA** in different soil types under controlled temperature, moisture, and lighting conditions. Samples are taken at various time points and analyzed to determine the disappearance of the parent compound and the formation of transformation products.

- Adsorption/Desorption (OECD 106): This guideline details the batch equilibrium method to determine the soil adsorption/desorption coefficient (Kd) and the organic carbon-normalized adsorption coefficient (Koc). Radiolabeled **metazachlor ESA** is equilibrated with a soil-water suspension. The concentration of the substance in the aqueous and solid phases is measured to calculate the adsorption coefficient.

Ecotoxicity Studies

- Algal Growth Inhibition Test (OECD 201): This test assesses the effects of a substance on the growth of freshwater algae. Algal cultures are exposed to a range of concentrations of **metazachlor ESA** for 72 hours. The growth rate and yield are measured and compared to control cultures to determine the EC₅₀ (the concentration causing 50% inhibition of growth).
[\[2\]](#)[\[3\]](#)[\[15\]](#)[\[16\]](#)
- Daphnia sp. Acute Immobilisation Test (OECD 202): This study evaluates the acute toxicity to aquatic invertebrates. Daphnia magna are exposed to various concentrations of **metazachlor ESA** for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC₅₀) is determined.
- Fish Acute Toxicity Test (OECD 203): This test determines the lethal concentration of a substance to fish. Fish are exposed to a series of concentrations of **metazachlor ESA** for 96 hours. The concentration that is lethal to 50% of the fish (LC₅₀) is calculated.
- Earthworm Acute Toxicity Test (OECD 207): This guideline describes a laboratory test to assess the acute toxicity of chemicals to earthworms. Earthworms are exposed to artificial soil treated with different concentrations of **metazachlor ESA** for 14 days. The LC₅₀ is determined based on mortality.

Endocrine Disruption Assays

- Estrogen Receptor Transcriptional Activation Assay (OECD 455): This in vitro assay uses a genetically modified cell line to assess the ability of a chemical to bind to and activate the estrogen receptor.
- Androgen Receptor Transcriptional Activation Assay (OECD 458): Similar to the estrogen receptor assay, this in vitro test evaluates the potential of a chemical to interact with the androgen receptor.

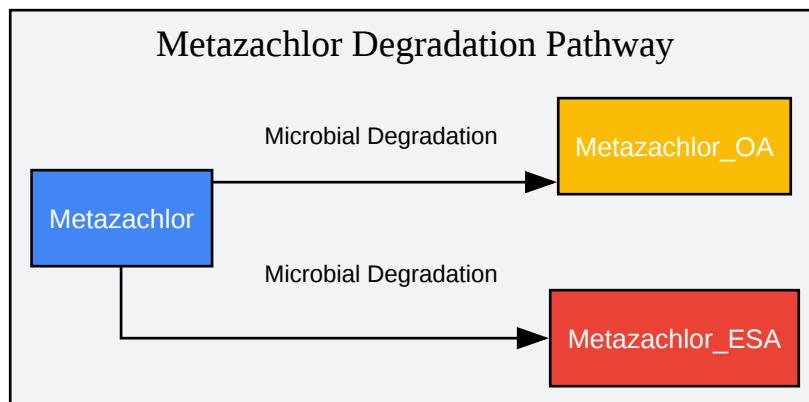
- H295R Steroidogenesis Assay (OECD 456): This in vitro assay uses a human adrenal carcinoma cell line (H295R) to assess the effects of a chemical on the production of steroid hormones, including testosterone and estradiol.[17][18][19][20]

Analytical Methods

- EPA Method 535: This method is designed for the determination of chloroacetanilide and other acetamide herbicide degradates, including ESA metabolites, in drinking water.[8][21][22] The method typically involves solid-phase extraction (SPE) to concentrate the analytes from a water sample, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[8][21][22]

Signaling Pathways and Logical Relationships

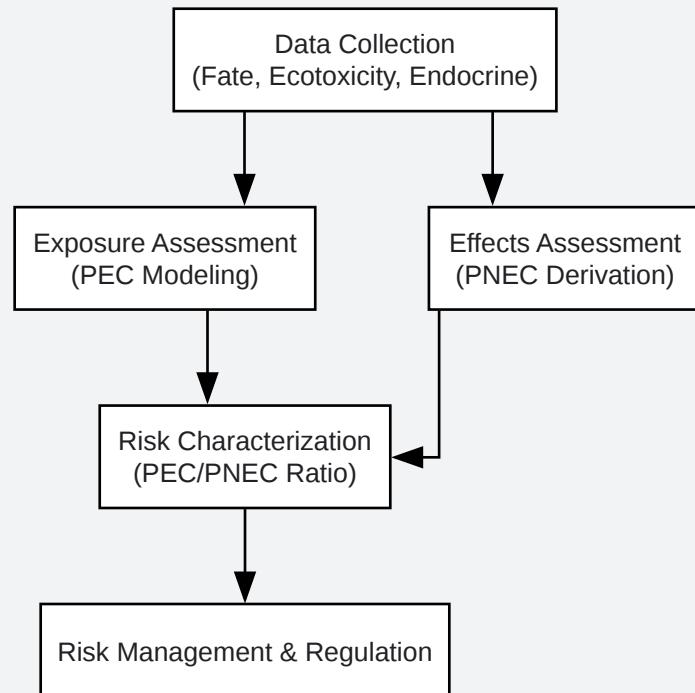
The following diagrams, generated using Graphviz (DOT language), illustrate key processes and relationships relevant to the environmental risk assessment of **metazachlor ESA**.



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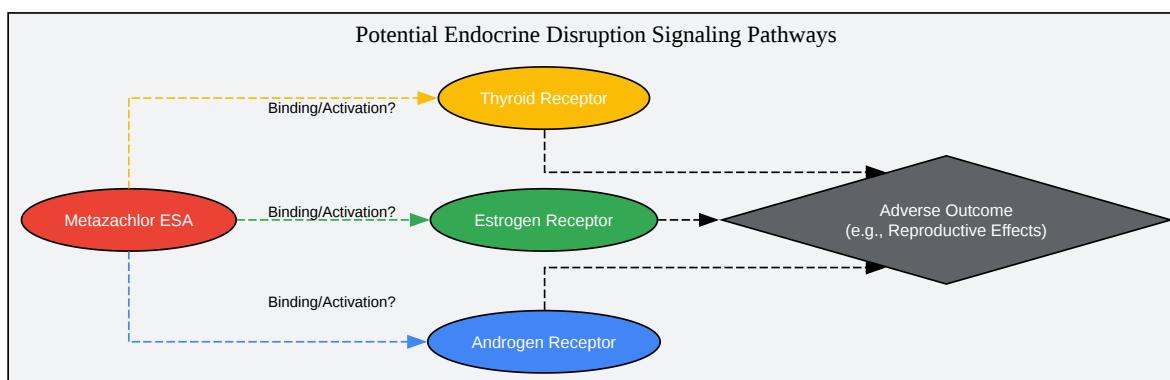
Metazachlor Degradation Pathway

Environmental Risk Assessment Workflow for Metazachlor ESA



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Environmental Risk Assessment Workflow



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Potential Endocrine Disruption Pathways

Conclusion and Future Directions

The environmental risk assessment of **metazachlor ESA** is a complex process that is currently hampered by significant data gaps. While it is evident that **metazachlor ESA** is a persistent and mobile metabolite that poses a potential risk to water resources, a comprehensive understanding of its ecotoxicological effects and potential for endocrine disruption is lacking.

Future research should prioritize the following areas:

- Generation of robust ecotoxicity data: Standardized acute and chronic toxicity tests on a diverse range of aquatic and terrestrial organisms are essential to establish reliable endpoints (LC₅₀, EC₅₀, NOEC) for risk assessment.
- Determination of key environmental fate parameters: Accurate measurement of the soil sorption coefficient (K_{oc}) and degradation rates of **metazachlor ESA** under various environmental conditions is crucial for improving the accuracy of environmental exposure models.
- Investigation of endocrine-disrupting potential: A battery of in vitro and in vivo assays should be employed to thoroughly evaluate the potential of **metazachlor ESA** to interfere with the endocrine system.
- Elucidation of the mechanism of action: Studies aimed at understanding the molecular mechanisms of toxicity in non-target organisms will provide a more complete picture of the potential risks posed by this metabolite.

Addressing these research needs will enable a more comprehensive and accurate environmental risk assessment of **metazachlor ESA**, leading to better-informed regulatory decisions and improved protection of environmental and human health.

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- To cite this document: BenchChem. [Metazachlor ESA: An In-depth Technical Guide to its Environmental Risk Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6595042#metazachlor-esa-environmental-risk-assessment>]

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